

Mass spectrometry fragmentation pattern of 5-Carboxyphthalide

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Compound of Interest

Compound Name: 5-Carboxyphthalide

Cat. No.: B1580894

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An In-depth Technical Guide on the Mass Spectrometry Fragmentation of **5-Carboxyphthalide**

For researchers, scientists, and drug development professionals, understanding the mass spectrometry fragmentation patterns of molecules like **5-Carboxyphthalide** ($C_9H_6O_4$, Exact Mass: 178.027 g/mol) is crucial for structural elucidation and metabolic studies.^{[1][2][3][4]} This guide provides a detailed overview of the predicted fragmentation pathways of **5-Carboxyphthalide** under mass spectrometric analysis, typically employing electron ionization (EI).

Core Concepts in Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.^[5] During this process, molecules can break apart into smaller, charged fragments. The resulting fragmentation pattern serves as a molecular fingerprint, offering valuable insights into the compound's structure.^{[5][6]} For carboxylic acid derivatives, fragmentation often involves the cleavage of bonds adjacent to the carbonyl group, leading to the formation of characteristic acylium ions.^{[7][8]}

Predicted Fragmentation Pattern of 5-Carboxyphthalide

While specific experimental mass spectra for **5-Carboxyphthalide** are not readily available in the public domain, its fragmentation pattern can be predicted based on the established

principles of mass spectrometry for carboxylic acids and related phthalate structures.^{[9][10][11]} The presence of both a lactone and a carboxylic acid functional group suggests several potential fragmentation pathways.

Upon ionization, **5-Carboxyphthalide** is expected to form a molecular ion (M^{+}) at an m/z of 178. Subsequent fragmentation is likely to proceed through the following key steps:

- Loss of a hydroxyl radical ($\bullet OH$): A common fragmentation for carboxylic acids, leading to the formation of an acylium ion.^{[6][12]}
- Loss of carbon monoxide (CO): Decarbonylation is a frequent fragmentation pathway for cyclic ketones and lactones.
- Loss of carbon dioxide (CO₂): The carboxylic acid group can be lost as CO₂.
- Loss of the entire carboxyl group ($\bullet COOH$): This would result in a significant fragment.^{[6][12]}

Quantitative Data Summary

The following table summarizes the predicted major fragment ions of **5-Carboxyphthalide**, their corresponding mass-to-charge ratios (m/z), and the proposed neutral losses. The relative abundance is a theoretical estimation based on the anticipated stability of the resulting ions.

m/z	Proposed Fragment Ion	Neutral Loss	Predicted Relative Abundance
178	$[C_9H_6O_4]^{+}$ (Molecular Ion)	-	Moderate
161	$[C_9H_5O_3]^{+}$	$\bullet OH$	High
134	$[C_8H_6O_2]^{+}$	CO ₂	Moderate
133	$[C_8H_5O_2]^{+}$	$\bullet OH$, CO	Moderate
105	$[C_7H_5O]^{+}$	$\bullet OH$, CO, CO	High
77	$[C_6H_5]^{+}$	$\bullet OH$, CO, CO, CO	Moderate

Experimental Protocols

While a specific protocol for **5-Carboxyphthalide** is not available, a general methodology for analyzing similar compounds by gas chromatography-mass spectrometry (GC-MS) with electron ionization is provided below.

Sample Preparation:

- Dissolve a small amount of **5-Carboxyphthalide** in a suitable volatile solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.
- If necessary, derivatization (e.g., silylation) of the carboxylic acid group can be performed to improve volatility and thermal stability for GC analysis.

Gas Chromatography (GC) Conditions:

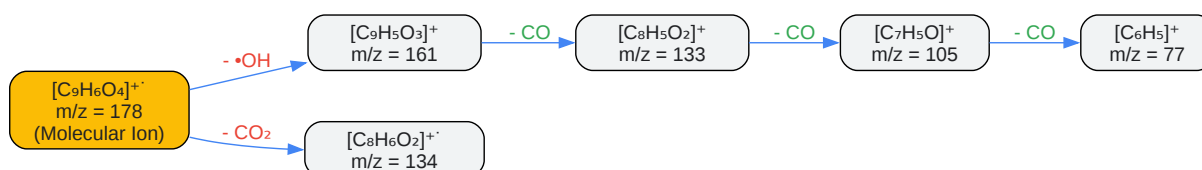
- Injector: Split/splitless injector, operated in splitless mode at 250°C.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Oven Program: Start at 100°C, hold for 1 minute, then ramp to 280°C at a rate of 15°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 40-400.

Visualization of Fragmentation Pathway

The logical relationship of the predicted fragmentation of **5-Carboxyphthalide** is illustrated in the following diagram generated using the DOT language.



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Predicted fragmentation pathway of **5-Carboxyphthalide**.

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